

Application Notes and Protocols for Testing NBD-14189 Activity

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Compound of Interest

Compound Name: NBD-14189

Cat. No.: B12425136

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These application notes provide a comprehensive guide to cellular and biochemical assays for characterizing the anti-HIV-1 activity of **NBD-14189**, a dual inhibitor targeting both viral entry and reverse transcription. Detailed protocols, data presentation guidelines, and visual representations of the underlying mechanisms and workflows are included to facilitate robust and reproducible testing.

Mechanism of Action

NBD-14189 exhibits a dual mechanism of action against HIV-1. It functions as an entry inhibitor by binding to the gp120 envelope glycoprotein, preventing its interaction with the host cell's CD4 receptor.^{[1][2]} Additionally, **NBD-14189** inhibits the viral enzyme reverse transcriptase (RT), which is essential for converting the viral RNA genome into DNA.^{[1][2]} This dual activity makes **NBD-14189** a potent and promising anti-HIV-1 compound. The binding of **NBD-14189** to HIV-1 RT has been confirmed by X-ray crystallography.^[2]

Data Presentation

The following tables summarize the reported in vitro activity of **NBD-14189** and related compounds.

Table 1: Antiviral Activity of **NBD-14189** Against Various HIV-1 Strains

HIV-1 Strain/Isolate	Assay Type	Cell Line	Parameter	Value (μM)	Reference
HIV-1 HXB2	Single-cycle infectivity	TZM-bl	IC50	0.089	N/A
HIV-1 HXB2	Multi-cycle infectivity	MT-2	IC50	0.18	N/A
HIV-1 Clinical Isolates (Panel)	Pseudovirus infectivity	TZM-bl	EC50	<0.2	N/A
HIV-1 HXB-2 (A204D mutant)	Pseudovirus infectivity	TZM-bl	IC50	5-fold increase vs. WT	[2]
HIV-1 (I424F mutant)	Pseudovirus infectivity	TZM-bl	IC50	7-fold increase vs. WT	[2]

Table 2: Cytotoxicity of **NBD-14189**

Cell Line	Assay Type	Parameter	Value (μM)	Reference
TZM-bl	Single-cycle assay	CC50	21.9	N/A
MT-2	Multi-cycle assay	CC50	22.1	N/A
PHA-stimulated PBMCs	Antiviral assay	CC50	~3-fold less potent than BMS-626529	[2]

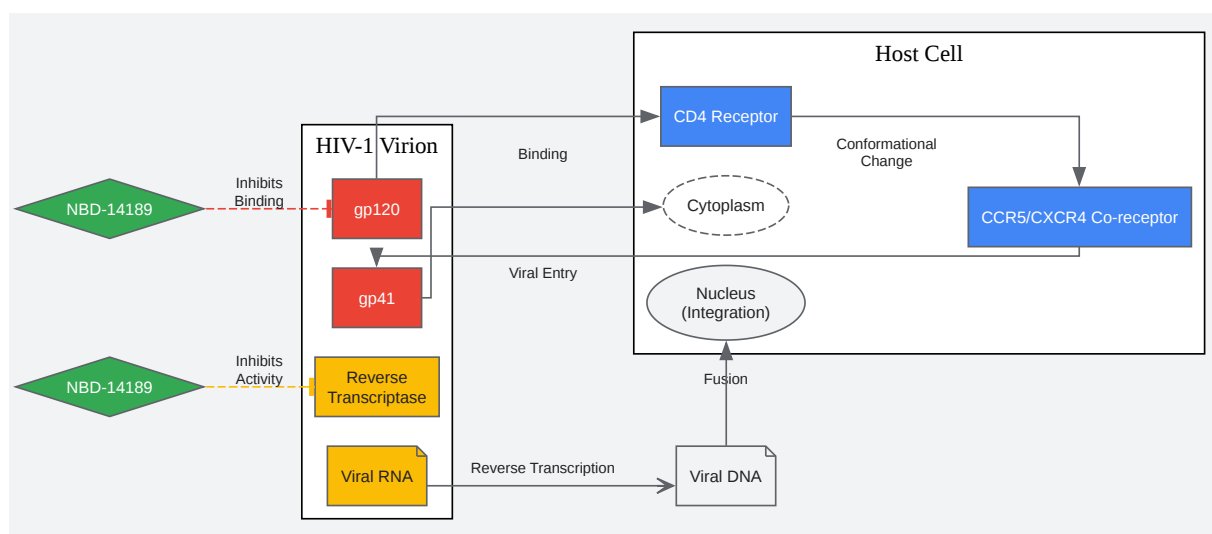
Table 3: HIV-1 Reverse Transcriptase Inhibition by **NBD-14189** and Related Compounds

Compound	Parameter	Value (μM)	Reference
NBD-14189	Enzymatic Assay	-	[2]
NBD-14204	IC50	8.3 ± 1.2	N/A
NBD-14208	IC50	5 ± 0.5	N/A

Note: Specific binding affinity values (Kd) for **NBD-14189** to gp120 and reverse transcriptase were not publicly available at the time of this document's creation. However, related NBD compounds like NBD-556 have been shown to bind gp120 with low micromolar affinity as determined by Isothermal Titration Calorimetry (ITC).[3][4]

Signaling Pathways and Experimental Workflows

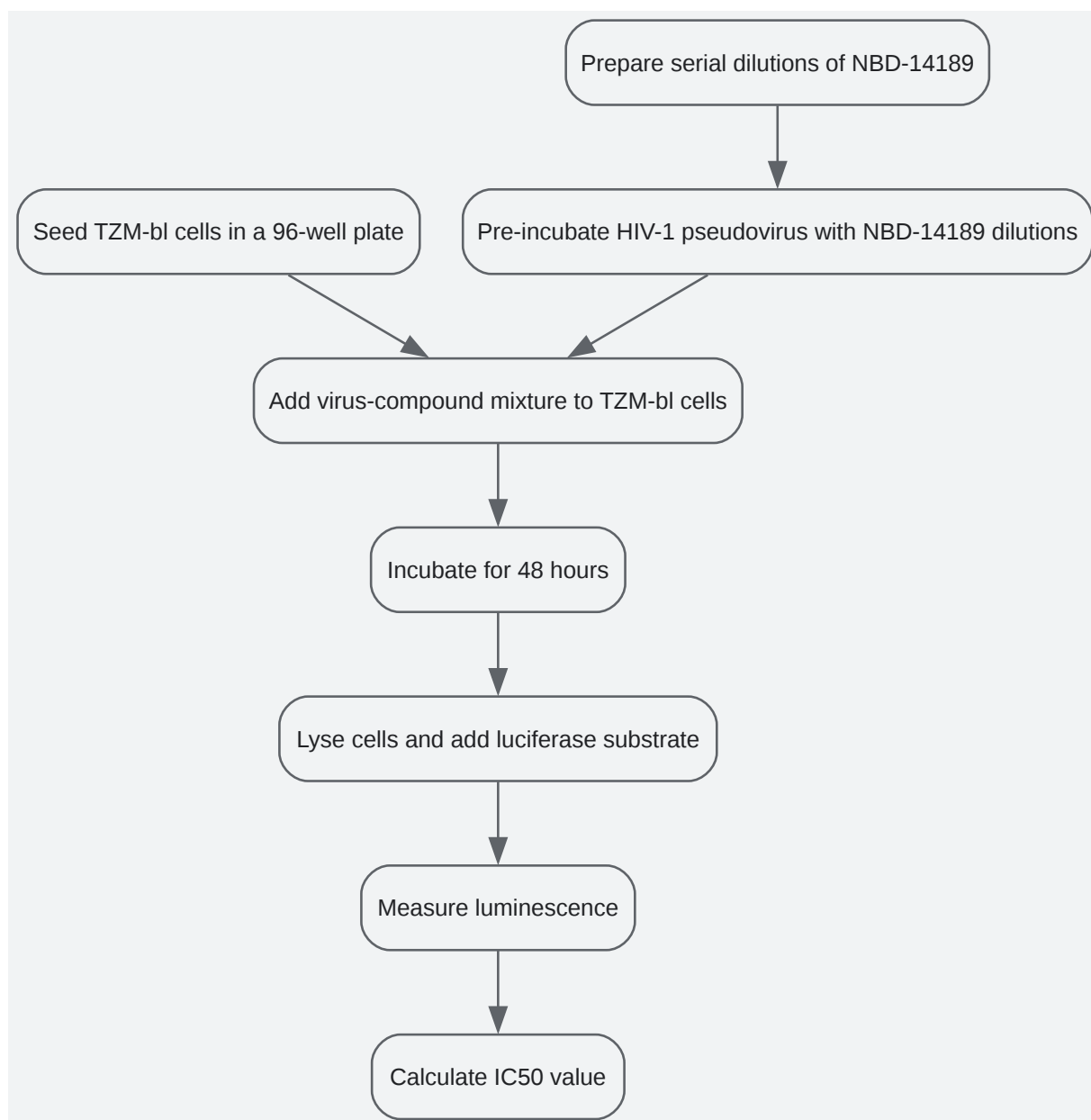
Diagram 1: HIV-1 Entry and Reverse Transcription Inhibition by **NBD-14189**



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Caption: Dual inhibition of HIV-1 by **NBD-14189**.

Diagram 2: Workflow for Single-Cycle Infectivity Assay (TZM-bl)



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